

# Synthesis Pathway of 3,5-Bis(methylthio)isothiazole-4-carbonitrile: A Technical Guide

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## Compound of Interest

**Compound Name:** 3,5-Bis(methylthio)isothiazole-4-carbonitrile

**Cat. No.:** B187985

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis pathway for **3,5-Bis(methylthio)isothiazole-4-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and drug development. The synthesis involves a two-step process commencing from the disodium salt of 2,2-dicyano-1,1-ethylenedithiol, followed by cyclization and subsequent alkylation. This guide provides detailed experimental protocols, quantitative data, and a visual representation of the synthesis workflow.

## Core Synthesis Pathway

The synthesis of **3,5-Bis(methylthio)isothiazole-4-carbonitrile** is achieved through the formation of the key intermediate, the disodium salt of 3,5-dimercapto-4-isothiazolecarbonitrile, followed by methylation.

### Step 1: Synthesis of the Disodium Salt of 3,5-Dimercapto-4-isothiazolecarbonitrile

The initial step involves the reaction of the disodium salt of 2,2-dicyano-1,1-ethylenedithiol with sulfur in methanol. This reaction leads to the formation of the isothiazole ring system.

### Step 2: Synthesis of 3,5-Bis(methylthio)isothiazole-4-carbonitrile

The disodium salt of 3,5-dimercapto-4-isothiazolecarbonitrile is then alkylated using a methylating agent, such as methyl iodide, to yield the final product, **3,5-Bis(methylthio)isothiazole-4-carbonitrile**.

## Experimental Protocols

The following are detailed methodologies for the key experiments in the synthesis pathway.

### Preparation of the Disodium Salt of 3,5-Dimercapto-4-isothiazolecarbonitrile

- Reagents:
  - Disodium salt of 2,2-dicyano-1,1-ethylenedithiol
  - Sulfur
  - Methanol
- Procedure:
  - A solution of the disodium salt of 2,2-dicyano-1,1-ethylenedithiol in methanol is prepared.
  - Elemental sulfur is added to the solution.
  - The mixture is heated at reflux.
  - The reaction progress is monitored by appropriate analytical techniques (e.g., TLC).
  - Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration.
  - The product is washed with a suitable solvent and dried.

### Synthesis of **3,5-Bis(methylthio)isothiazole-4-carbonitrile**

- Reagents:
  - Disodium salt of 3,5-dimercapto-4-isothiazolecarbonitrile

- Methyl iodide
- Suitable solvent (e.g., methanol, DMF)
- Procedure:
  - The disodium salt of 3,5-dimercapto-4-isothiazolecarbonitrile is dissolved or suspended in a suitable solvent.
  - Methyl iodide is added to the mixture.
  - The reaction is stirred at room temperature or with gentle heating.
  - The progress of the alkylation is monitored.
  - After completion, the reaction mixture is worked up by pouring it into water and extracting the product with an organic solvent.
  - The organic layer is washed, dried, and the solvent is evaporated.
  - The crude product is purified by recrystallization or column chromatography.

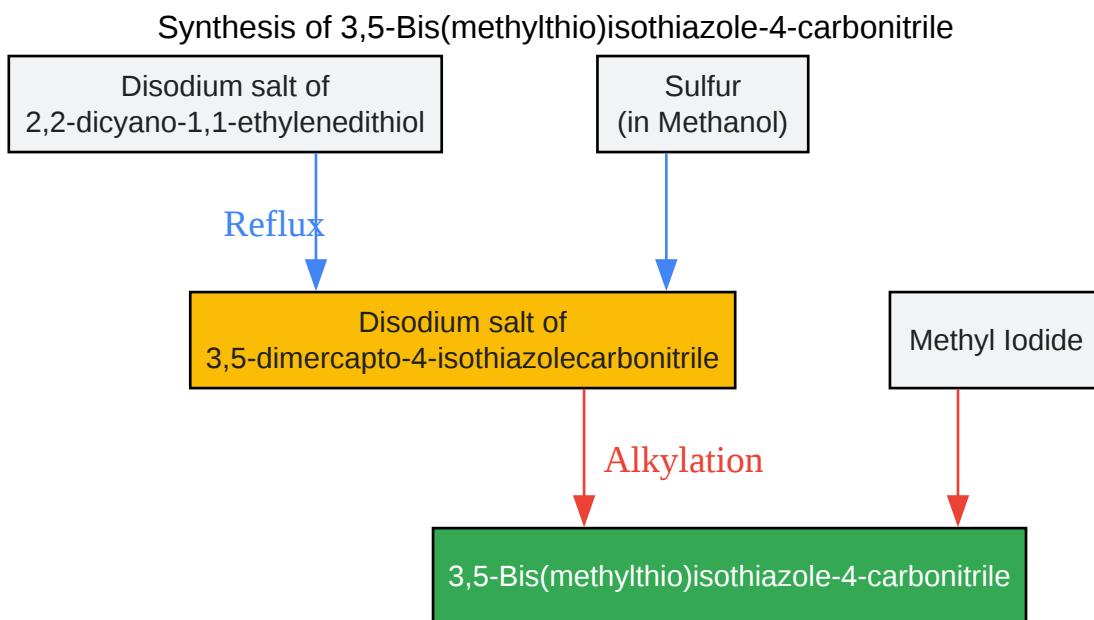
## Quantitative Data

The following table summarizes the key quantitative data for the synthesis of **3,5-Bis(methylthio)isothiazole-4-carbonitrile**.

Compound	Molecular Formula	Molecular Weight ( g/mol )	Yield (%)	Melting Point (°C)
3,5-Bis(methylthio)isothiazole-4-carbonitrile	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> S <sub>3</sub>	202.32	79	197-199.5

## Synthesis Pathway Visualization

The logical flow of the synthesis is depicted in the following diagram:



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Caption: Synthesis workflow for **3,5-Bis(methylthio)isothiazole-4-carbonitrile**.

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